

A Comprehensive Technical Guide to the Certificate of Analysis of Dantrolene-13C3

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Compound of Interest

Compound Name: Dantrolene-13C3

Cat. No.: B564431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Dantrolene-13C3**, a stable isotope-labeled version of the skeletal muscle relaxant Dantrolene. This document is intended to serve as a comprehensive resource, detailing the essential chemical and physical properties, analytical methodologies for its characterization, and its primary mechanism of action. The information presented herein is crucial for researchers utilizing **Dantrolene-13C3** as an internal standard in quantitative bioanalysis or in metabolic studies.

Quantitative Data Summary

The following tables summarize the key quantitative data typically found in a Certificate of Analysis for **Dantrolene-13C3**. These values are representative and may vary slightly between different manufacturing lots.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	1-[(E)-[5-(4-nitrophenyl)furan-2-yl]methylideneamino]-(2,4,5- ¹³ C ₃)1,3-diazolidine-2,4-dione[1]
Synonyms	Dantrolene- ¹³ C ₃ , Dantrium- ¹³ C ₃ [1]
Molecular Formula	C ₁₁ ¹³ C ₃ H ₁₀ N ₄ O ₅ [2]
Molecular Weight	317.23 g/mol [1][2]
CAS Number	1185234-99-4[2]
Appearance	Orange to yellow solid
Solubility	Soluble in DMSO

Table 2: Quality Control Specifications

Test	Specification	Method
Chemical Purity	≥98%	HPLC
Isotopic Enrichment	≥99 atom % ¹³ C	MS
Identity	Conforms to structure	¹ H-NMR

Experimental Protocols

Detailed methodologies for the key experiments cited in the quality control specifications are provided below. These protocols are based on established analytical techniques for Dantrolene and its isotopically labeled analogues.

2.1. Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of **Dantrolene-¹³C₃** by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.

- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient mixture of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 375 nm.
- Sample Preparation: A stock solution of **Dantrolene-13C3** is prepared in a suitable solvent (e.g., DMSO or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL. This stock solution is then diluted with the mobile phase to a final concentration of about 0.1 mg/mL.
- Procedure: The prepared sample is injected into the HPLC system. The retention time of the main peak corresponding to **Dantrolene-13C3** is recorded.
- Data Analysis: The purity is calculated by determining the area of the main peak as a percentage of the total area of all peaks in the chromatogram.

2.2. Determination of Isotopic Enrichment by Mass Spectrometry (MS)

This protocol is designed to determine the percentage of ^{13}C atoms incorporated into the Dantrolene molecule.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Method: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ions is measured.
- Sample Preparation: A dilute solution of **Dantrolene-13C3** is prepared in a solvent compatible with the mass spectrometer's ionization source (e.g., acetonitrile/water).
- Procedure: The mass spectrum of the sample is acquired in the region of the molecular ion.
- Data Analysis: The isotopic distribution of the molecular ion cluster is analyzed. The relative intensities of the peaks corresponding to the unlabeled (M), singly labeled (M+1), doubly labeled (M+2), and triply labeled (M+3) species are measured. The isotopic enrichment is

calculated based on the relative abundance of the M+3 peak compared to the other peaks in the cluster, after correcting for the natural abundance of isotopes.

2.3. Structural Confirmation by Proton Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

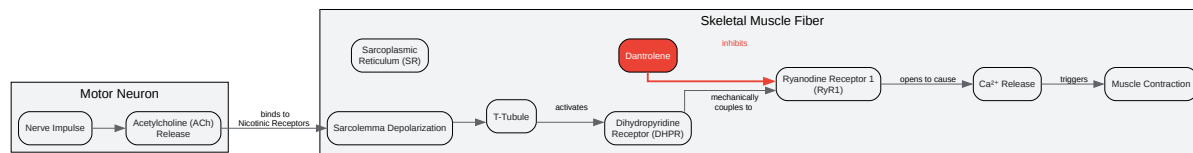
This method confirms the chemical structure of **Dantrolene- ^{13}C 3**.

- Instrumentation: A Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Approximately 5-10 mg of the **Dantrolene- ^{13}C 3** sample is dissolved in about 0.7 mL of DMSO-d_6 .
- Procedure: The ^1H -NMR spectrum is acquired.
- Data Analysis: The chemical shifts, splitting patterns, and integration of the observed proton signals are compared with the known spectrum of unlabeled Dantrolene to confirm that the structure is correct. The absence of significant impurity signals further supports the chemical purity of the sample.

Mandatory Visualizations

3.1. Signaling Pathway of Dantrolene's Mechanism of Action

Dantrolene exerts its therapeutic effect by modulating intracellular calcium levels in skeletal muscle cells. It is a direct-acting skeletal muscle relaxant that inhibits the release of calcium from the sarcoplasmic reticulum.[3][4] This is achieved by binding to the ryanodine receptor 1 (RyR1), a calcium channel critical for excitation-contraction coupling.[3] By blocking this channel, Dantrolene effectively reduces the amount of calcium available for muscle contraction, leading to muscle relaxation.[3][5]

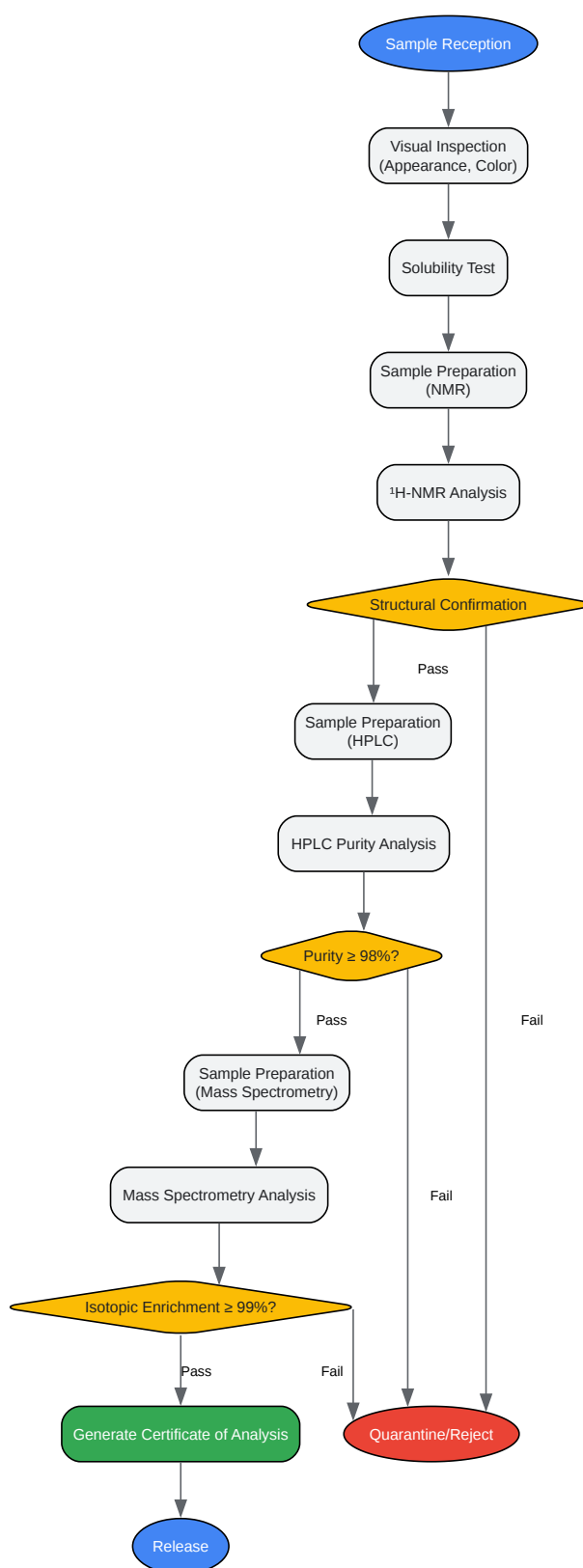


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Caption: Mechanism of action of Dantrolene in skeletal muscle.

3.2. Experimental Workflow for Quality Control Analysis

The quality control of **Dantrolene-13C3** involves a series of analytical tests to ensure its identity, purity, and isotopic enrichment. This workflow outlines the sequential steps taken from sample reception to the final issuance of the Certificate of Analysis.

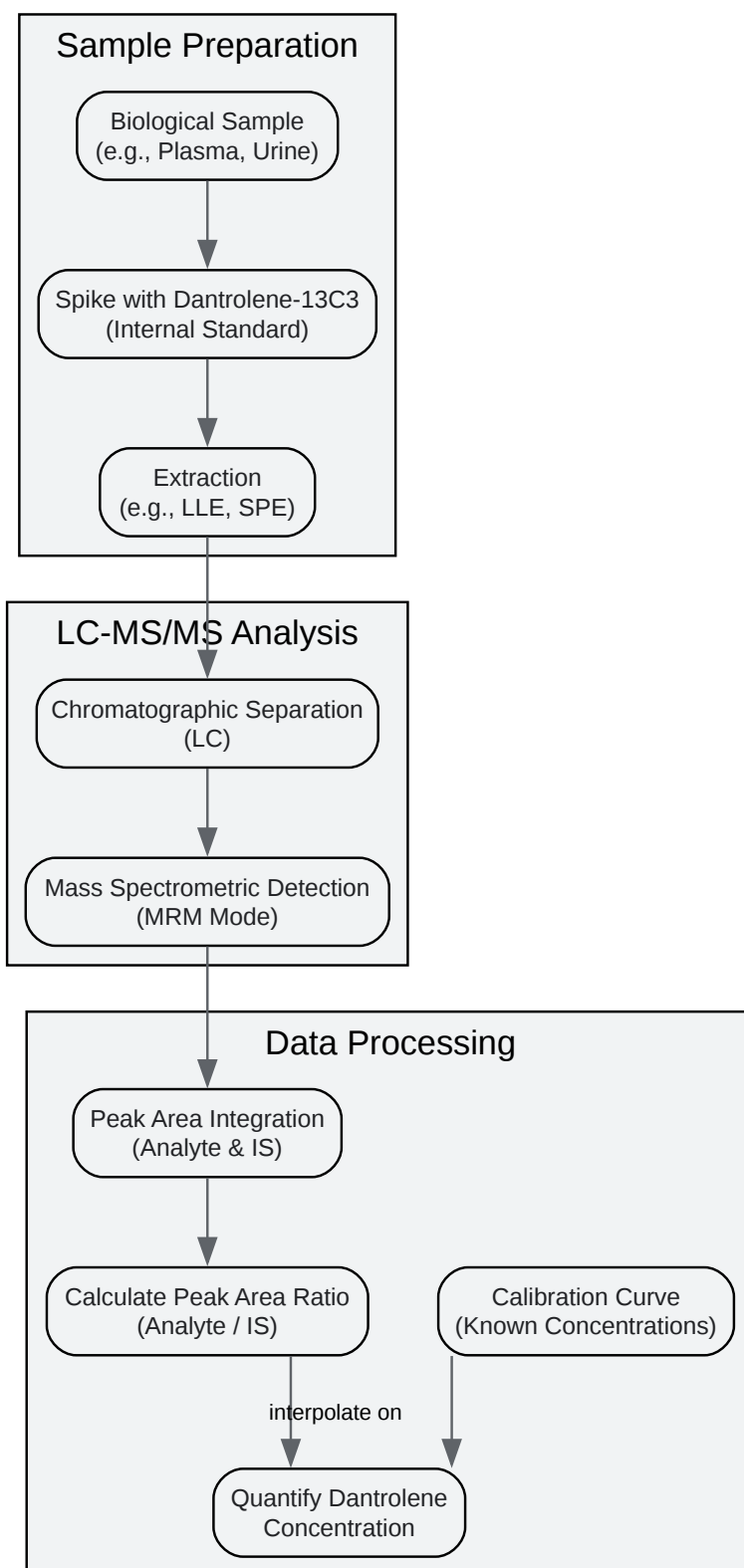


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Caption: Quality control workflow for **Dantrolene-13C3**.

3.3. Logical Relationship for Bioanalytical Method Using **Dantrolene-13C3**

Dantrolene-13C3 is primarily used as an internal standard for the quantification of unlabeled Dantrolene in biological samples by LC-MS/MS. This diagram illustrates the logical steps involved in such a bioanalytical assay.



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Caption: Bioanalytical workflow using **Dantrolene-13C3** as an internal standard.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Dantrolene-13C3 | CAS 1185234-99-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. researchgate.net [researchgate.net]
- 4. Isotopic labeling - Wikipedia [en.wikipedia.org]
- 5. 13C Isotope Labeling and Mass Spectrometric Isotope Enrichment Analysis in Acute Brain Slices - PubMed [pubmed.ncbi.nlm.nih.gov]
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